

pyridine hydroiodide alternative reagents

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Compound Focus: Pyridine hydroiodide

CAS No.: 18820-83-2

Cat. No.: S1832926

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Properties of Pyridine Hydroiodide

The table below summarizes key information for **pyridine hydroiodide**, which may serve as a benchmark for comparison [1].

Property	Specification
CAS Number	18820-83-2 [1]
Molecular Formula	C5H6IN [1]
Molecular Weight	207.01 g/mol [1]
Melting Point	210 °C (decomposition) [1]
Form	White to Light yellow powder or crystal [1]
Price (5g)	Approximately \$100 [1]

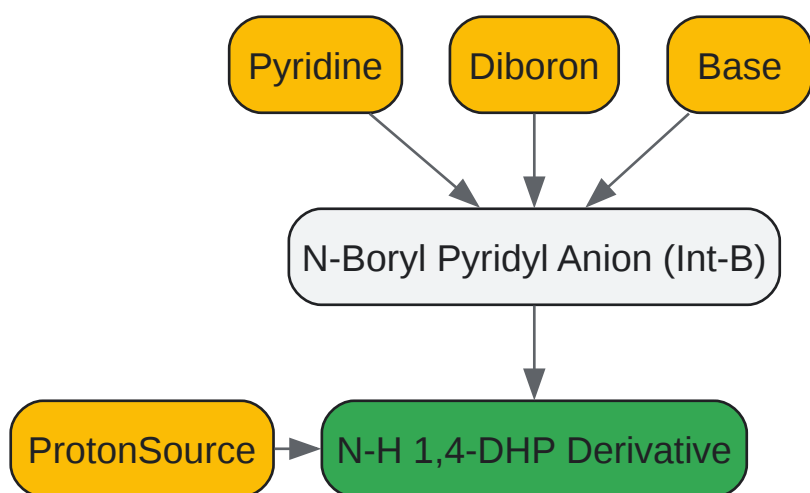
An Alternative Pyridine Functionalization Method

Conventional hydrofunctionalization of pyridines often relies on **Lewis acid activation followed by hydride addition**. A novel **umpolung (polarity reversal) approach** offers a distinct alternative [2].

This method involves a formal **nucleophilic boryl anion** addition to pyridine, forming an N-boryl pyridyl anion intermediate, which is then protonated to synthesize **N-H 1,4-dihydropyridine (1,4-DHP)** derivatives. These are valuable structures in pharmaceutical chemistry and as synthetic reductants but can be difficult to access via traditional methods [2].

Experimental Protocol for Inverse Hydroboration

The following workflow visualizes the key steps in this alternative synthesis method:



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Optimized Reaction Conditions [2]:

- **Diboron Reagent:** Bis(ethylene glycolato)diboron (B₂eg₂) showed superior reactivity over more hindered analogs.
- **Base:** Cs₂CO₃ proved optimal, though other bases like MeONa and K₂CO₃ were also compatible.
- **Solvent:** Tetrahydrofuran (THF) was the primary solvent, with acetonitrile (MeCN) also being suitable.
- **Procedure:** The reaction is conducted under simple, **catalyst-free conditions**. Pyridine, the diboron reagent, and base are combined in a sealed tube with solvent, and the proton source (e.g., MeOH) is added.

Research Considerations

- **Pyridine Hydroiodide:** This reagent is typically used as a **salt or a source of hydroiodic acid** in reactions. Its value lies in its specific physical and chemical properties, such as solubility and acidity

[1].

- **Inverse Hydroboration:** This method is not a direct substitute but a **different strategic approach**. It is valuable for synthesizing specific 1,4-DHP derivatives that are challenging to make otherwise and provides a pathway for facile deuterium incorporation using deuterated proton sources [2].

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References

1. Pyridium iodide | 18820-83-2 [chemicalbook.com]
2. An umpolung approach to the hydroboration of pyridines : a novel and... [pmc.ncbi.nlm.nih.gov]

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